

# In-Depth Technical Guide: Thalidomide-NH-C9-NH2 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

**Compound Name:** *Thalidomide-NH-C9-NH2 hydrochloride*  
**Cat. No.:** *B12375404*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thalidomide-NH-C9-NH2 hydrochloride**, a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs). This document details its chemical identity, a plausible synthetic route, and its mechanism of action within the PROTAC framework.

## Compound Identification and Properties

**Thalidomide-NH-C9-NH2 hydrochloride** is a derivative of thalidomide featuring a C9 alkyl amine linker. This modification makes it a versatile E3 ligase ligand, specifically for Cereblon (CRBN), enabling its conjugation to a target protein ligand to form a PROTAC.

Table 1: Chemical and Physical Properties



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Structure

The chemical structure of **Thalidomide-NH-C9-NH<sub>2</sub> hydrochloride** consists of the core thalidomide moiety, which binds to the E3 ubiquitin ligase Cereblon (CRBN). Attached to the phthalimide ring of thalidomide is a nine-carbon alkyl chain terminating in an amino group, which is present as a hydrochloride salt. This terminal amine serves as a reactive handle for conjugation to a linker and subsequently to a ligand for a protein of interest.

## Role in PROTAC Technology

**Thalidomide-NH-C9-NH<sub>2</sub> hydrochloride** is a key component in the rapidly advancing field of targeted protein degradation using PROTACs. PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent degradation of the target protein by the proteasome.

In this context, the thalidomide portion of the molecule acts as the E3 ligase-recruiting element, specifically engaging the CRBN E3 ligase complex.<sup>[1][2]</sup> The terminal amine on the C9 linker provides a point of attachment for a linker connected to a ligand that targets a specific protein for degradation.

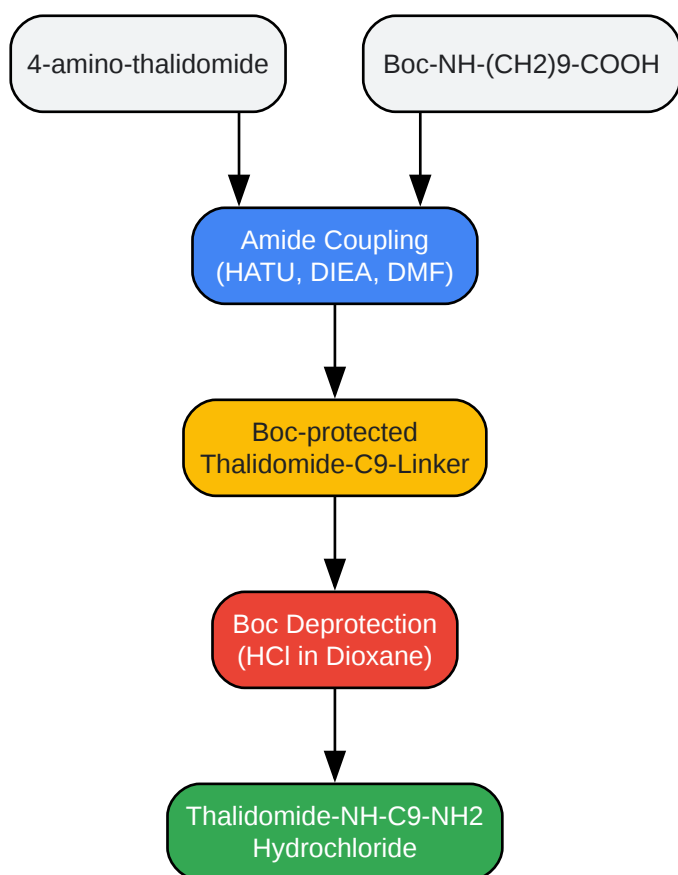
Below is a diagram illustrating the general mechanism of action for a PROTAC utilizing a thalidomide-based E3 ligase ligand.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Thalidomide-NH-C9-NH2 hydrochloride | CAS#:2305936-77-8 | Chemsrvc \[chemsrc.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: Thalidomide-NH-C9-NH2 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12375404#thalidomide-nh-c9-nh2-hydrochloride-cas-number-and-structure\]](https://www.benchchem.com/product/b12375404#thalidomide-nh-c9-nh2-hydrochloride-cas-number-and-structure)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check